

Sannamycin C: A Comparative Analysis with Other Aminoglycosides

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Compound of Interest

Compound Name: Sannamycin C

Cat. No.: B15560944

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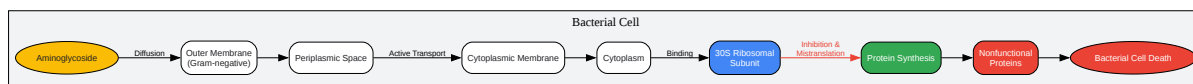
This guide provides a comprehensive comparative analysis of **Sannamycin C** and other prominent aminoglycoside antibiotics. Designed for researchers, scientists, and drug development professionals, this document synthesizes available data on the mechanism of action, antibacterial spectrum, and experimental protocols to offer an objective overview of this class of antibiotics.

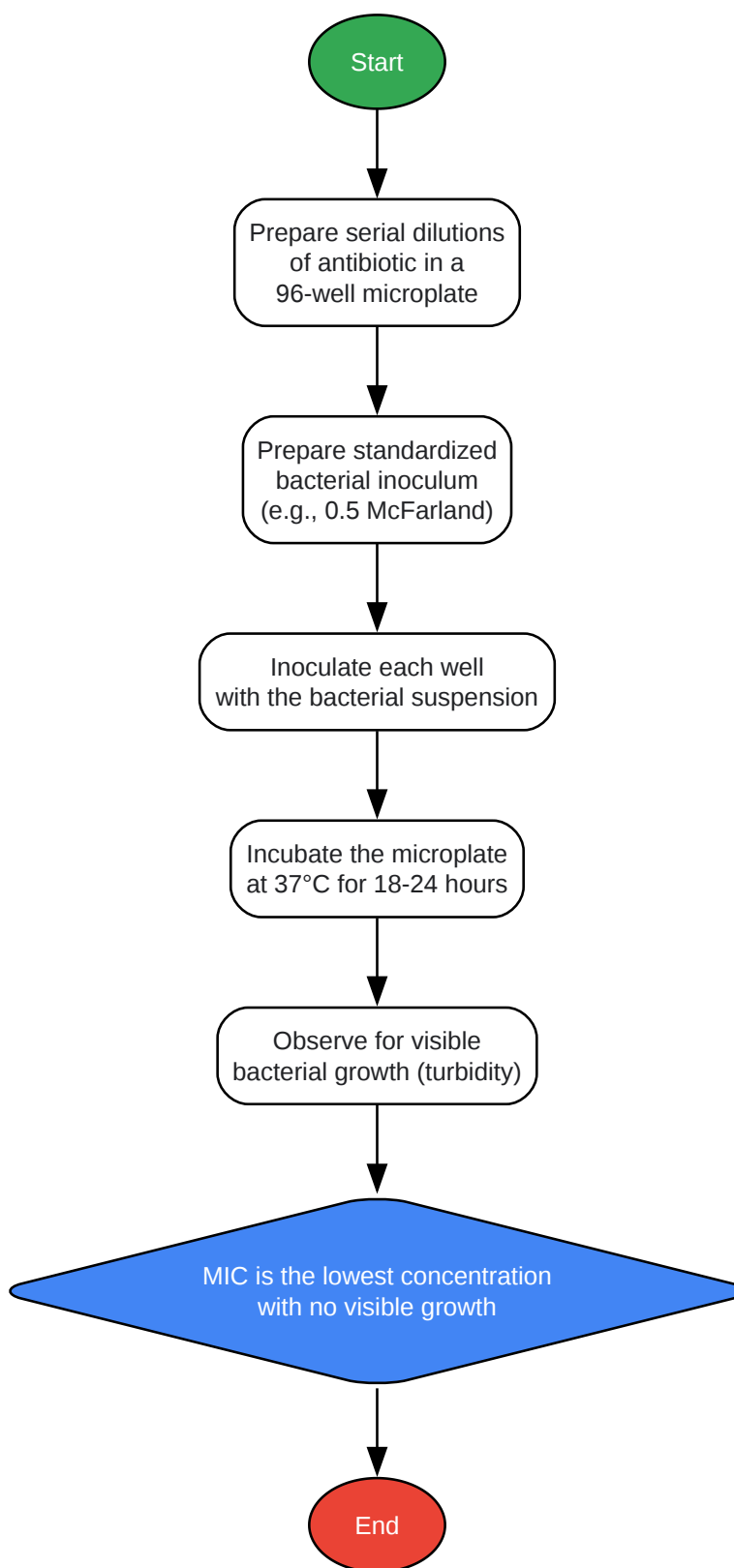
Introduction to Sannamycin C and Other Aminoglycosides

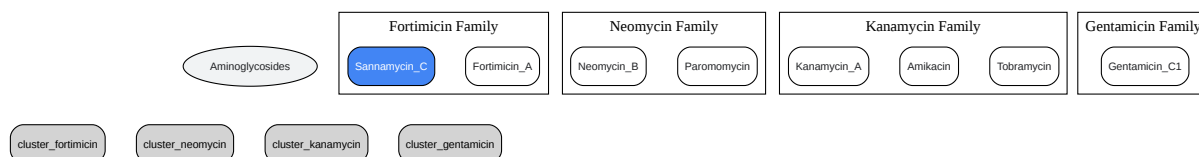
Aminoglycosides are a class of potent, broad-spectrum antibiotics that have been a cornerstone in treating severe bacterial infections for decades.^{[1][2]} They are particularly effective against Gram-negative bacteria.^{[1][2]} **Sannamycin C** is a lesser-known aminoglycoside antibiotic produced by *Streptomyces sannanensis* KC-7038.^[3] Its discovery presented a new addition to the aminoglycoside family, with its 4-N-glycyl derivative showing promise against both Gram-positive and Gram-negative bacteria, including strains resistant to other aminoglycosides. This guide aims to place **Sannamycin C** in the context of more established aminoglycosides like Gentamicin, Amikacin, and Tobramycin, by comparing their known attributes.

Mechanism of Action

Aminoglycosides share a common mechanism of action, which involves the inhibition of bacterial protein synthesis. They bind to the 30S ribosomal subunit, causing misreading of the mRNA sequence and leading to the production of nonfunctional proteins. This ultimately results in bacterial cell death.







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